

m-Toluoyl-d7 Chloride CAS number and molecular weight

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Compound of Interest

Compound Name: m-Toluoyl-d7 Chloride

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Technical Guide: m-Toluoyl-d7 Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **m-Toluoyl-d7 Chloride**, a deuterated derivative of m-Toluoyl chloride. This document outlines its chemical and physical properties, and common applications, with a focus on its role as a derivatization agent in analytical chemistry. While specific experimental protocols for the deuterated form are not widely published, this guide provides detailed methodologies for the analogous non-deuterated compound, which serve as a strong foundation for its use.

Core Compound Data

m-Toluoyl-d7 Chloride is a stable, isotopically labeled version of m-Toluoyl chloride. The primary use of such labeled compounds is in mass spectrometry-based analytical methods, often as internal standards for quantification or as tracers in metabolic studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **m-Toluoyl-d7 Chloride** and its non-deuterated analog for comparison.



Property	m-Toluoyl-d7 Chloride	m-Toluoyl chloride
CAS Number	1796602-13-5[1]	1711-06-4[2][3][4][5][6][7][8]
Molecular Formula	C ₈ D ₇ ClO[1]	C ₈ H ₇ ClO[2][3][6]
Molecular Weight	161.637 g/mol [1]	154.59 g/mol [3][6][7]
Purity	Typically >98%	≥99%[4]
Boiling Point	No data available	220°C[5], 86°C at 5 mmHg[2]
Melting Point	No data available	-23°C[5]
Density	No data available	1.173 g/mL at 25°C[2]
Refractive Index	No data available	1.5485 (n20/D)[2]
Flash Point	No data available	76°C (168°F)[5]

Synthesis and Derivatization Applications

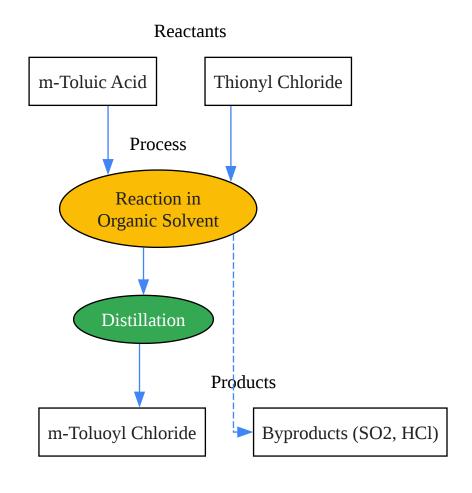
m-Toluoyl chloride is a versatile acylating agent used in organic synthesis.[1] Its primary applications include its use as an intermediate in the production of pharmaceuticals, pesticides, dyes, and photosensitive materials.[9] A significant application in analytical chemistry is its use as a derivatization reagent, particularly for amines, to improve their chromatographic separation and detection.[6]

General Synthesis of m-Toluoyl chloride

The synthesis of m-Toluoyl chloride is typically achieved through the reaction of m-toluic acid with a chlorinating agent, such as thionyl chloride. This reaction is often carried out in an organic solvent. The process involves the conversion of the carboxylic acid group to an acyl chloride. After the reaction is complete, the product is purified by distillation.

A representative synthesis workflow is depicted below:







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